

How to prepare HC-070 stock solution for experiments

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Application Notes and Protocols for HC-070 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **HC-070**, a potent and selective antagonist of Transient Receptor Potential Canonical 4 and 5 (TRPC4 and TRPC5) channels.[1][2][3] This document is intended for researchers in neuroscience, pharmacology, and drug development investigating signaling pathways involving these ion channels.

Product Information

Property	Value	Reference
CAS Number	1628291-95-1	[1]
Molecular Formula	C22H20Cl2N4O4	[1]
Molecular Weight	475.32 g/mol	
Appearance	White to off-white solid	

Solubility



HC-070 exhibits distinct solubility characteristics in various solvents, which is a critical consideration for the preparation of stock and working solutions for both in vitro and in vivo studies.

Solvent	Solubility	Notes	Reference
DMSO	≥ 62.5 mg/mL (≥ 131.49 mM)	Use freshly opened, hygroscopic DMSO for best results.	
Normal Ringer's Solution	1.9 μΜ	This was determined as the maximal solubility for in vitro patch clamp assays.	
10% DMSO >> 90% corn oil	≥ 2.5 mg/mL (≥ 5.26 mM)	A suitable formulation for in vivo oral administration.	
10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	≥ 2.5 mg/mL (≥ 5.26 mM)	A clear solution formulation for in vivo use.	-

Stock Solution Preparation

Proper preparation of stock solutions is crucial for experimental reproducibility. The following protocols are recommended.

High Concentration Stock Solution (DMSO)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous buffers for in vitro experiments or for creating in vivo formulations.

Materials:

- HC-070 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)



- Sterile, conical-bottom polypropylene tubes
- Vortex mixer

Protocol:

- Equilibrate the HC-070 powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **HC-070** powder using a calibrated analytical balance.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2104 mL of DMSO per 1 mg of HC-070).
- Vortex the solution thoroughly until the HC-070 is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage and Stability

Form	Storage Temperature	Stability	Reference
Powder	-20°C	3 years	_
4°C	2 years		
In Solvent (DMSO)	-80°C	6 months to 2 years	
-20°C	1 month to 1 year		-

Note: For long-term storage, it is recommended to store the DMSO stock solution at -80°C. Solutions for in vivo use should be prepared fresh on the day of the experiment.

Experimental Protocols In Vitro Cellular Assays



This protocol provides a general guideline for treating cells with **HC-070**. Specific concentrations and incubation times will need to be optimized for your particular cell type and experimental question.

Protocol:

- Prepare a working solution of HC-070 by diluting the DMSO stock solution in the appropriate
 cell culture medium or buffer. The final DMSO concentration should be kept low (typically ≤
 0.1%) to avoid solvent-induced toxicity.
- For example, to prepare a 1 μM working solution from a 10 mM stock, perform a 1:10,000 dilution.
- Replace the existing medium in your cell culture plates with the medium containing the desired concentration of HC-070.
- Incubate the cells for the desired period.
- Proceed with your downstream analysis (e.g., calcium imaging, patch-clamp electrophysiology, etc.).

In Vivo Formulation for Oral Administration (Mouse)

This protocol describes the preparation of **HC-070** for oral gavage in mice, as used in studies demonstrating its anxiolytic and antidepressant-like effects.

Materials:

- HC-070 powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)



Sterile tubes and syringes

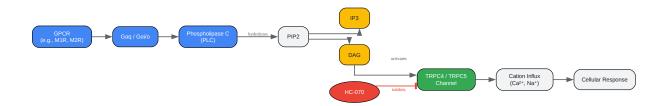
Protocol:

- Prepare a 25 mg/mL stock solution of **HC-070** in DMSO.
- To prepare a 1 mL working solution, add the solvents sequentially in the following volumetric ratios:
 - \circ 100 µL of the 25 mg/mL **HC-070** in DMSO stock solution (10% of final volume).
 - Add 400 μL of PEG300 and mix thoroughly.
 - Add 50 μL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μL of saline to bring the final volume to 1 mL.
- The final concentration of this formulation will be 2.5 mg/mL.
- Administer the freshly prepared solution to mice via oral gavage at the desired dosage (e.g., 0.3, 1, 3, or 10 mg/kg).

Mechanism of Action and Signaling Pathways

HC-070 is a potent antagonist of TRPC4 and TRPC5 channels. These channels are non-selective cation channels that are activated downstream of G-protein coupled receptors (GPCRs), particularly those that signal through Gαq or Gαi/o pathways. Activation of these GPCRs leads to the stimulation of phospholipase C (PLC), which in turn generates diacylglycerol (DAG) and inositol trisphosphate (IP3). While the exact mechanism is complex, this signaling cascade leads to the opening of TRPC4 and TRPC5 channels, resulting in cation influx (primarily Ca²+ and Na+) and subsequent cellular responses. **HC-070** blocks this ion influx.





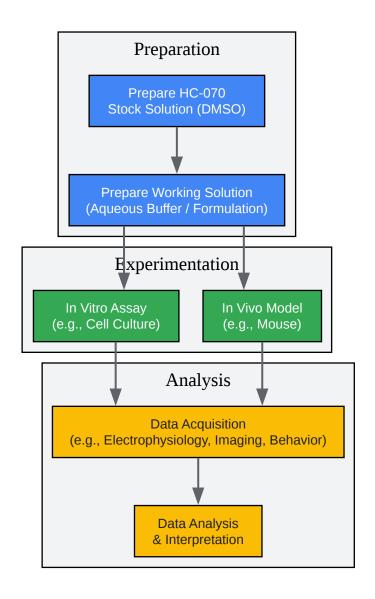
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HC-070 Signaling Pathway Inhibition

Experimental Workflow

The following diagram illustrates a typical experimental workflow for investigating the effects of **HC-070**.





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General Experimental Workflow for **HC-070**

Quantitative Data Summary

HC-070 is a highly potent inhibitor of TRPC4 and TRPC5 channels, with selectivity over other TRP channels.



Target	Assay Condition	IC ₅₀ (nM)	Reference
hTRPC5	Cell-based Ca ²⁺ influx	9.3 ± 0.9	
hTRPC4	Cell-based Ca ²⁺ influx	46.0 ± 3.9	_
hTRPC5	M1R activation	2.0	_
hTRPC4	M2R activation	0.49	
hTRPC1/TRPC4	M2R activation	1.3	
hTRPC1/TRPC5	M1R activation	4.4	
hTRPC1/TRPC5	La³+ activation	1.4	-
hTRPC5	Lanthanum activation	0.52	-
mTRPC5	Lanthanum activation	0.55	-
rTRPC5	Lanthanum activation	0.32	-
hTRPC3	~1000		-

Note: h = human, m = mouse, r = rat. IC_{50} values can vary depending on the specific assay conditions and activators used.

Safety Precautions

HC-070 is for research use only and has not been approved for human or veterinary use. Standard laboratory safety practices should be followed when handling this compound. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Refer to the Safety Data Sheet (SDS) for more detailed information.

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